

A Technical Guide to 3-Hydroxy Desloratadine-d4 for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Hydroxy desloratadine-d4

Cat. No.: B12423633

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This technical guide provides an in-depth overview of **3-Hydroxy desloratadine-d4**, a deuterated analog of the active metabolite of Desloratadine. Designed for researchers, scientists, and drug development professionals, this document covers its procurement, technical specifications, and application in bioanalytical methods. **3-Hydroxy desloratadine-d4** serves as a critical internal standard for the accurate quantification of 3-Hydroxy desloratadine in biological matrices, ensuring precision in pharmacokinetic and metabolic studies.^[1]

Supplier and Pricing Information

The procurement of high-purity reference standards is a critical first step in analytical research. Several chemical suppliers offer **3-Hydroxy desloratadine-d4**. Pricing and availability can vary, and it is recommended to contact suppliers directly for the most current information.

Supplier	Website	Available Quantities	Pricing	Notes
Clearsynth	--INVALID-LINK--	1 mg, 5 mg, 10 mg, 25 mg, 50 mg, 100 mg	Login required to view price	Accompanied by a Certificate of Analysis.[2]
Simson Pharma	--INVALID-LINK--	Custom	Request a quote	Accompanied by a Certificate of Analysis.
MyBioSource	--INVALID-LINK--	0.5 mg, 5x0.5 mg	\$935 (0.5 mg), \$4,030 (5x0.5 mg)	Chemical Purity: 98%, Isotopic Purity: 99.1%.[3] [4]
MedchemExpress	--INVALID-LINK--	Custom	Request a quote	Labeled as a research-use-only compound. [5]
LGC Standards	--INVALID-LINK--	1 mg, 5 mg	Request a quote	Provides Safety Data Sheet.[6]
Veeprho	--INVALID-LINK--	Custom	Request a quote	Available in stock.[1]
Amzeal Research	--INVALID-LINK--	Custom	Request a quote	Provides catalog number AM-A15247.[7]
Pharmaffiliates	--INVALID-LINK--	Custom	Request a quote	Catalogue No.: PA STI 048550. [8]

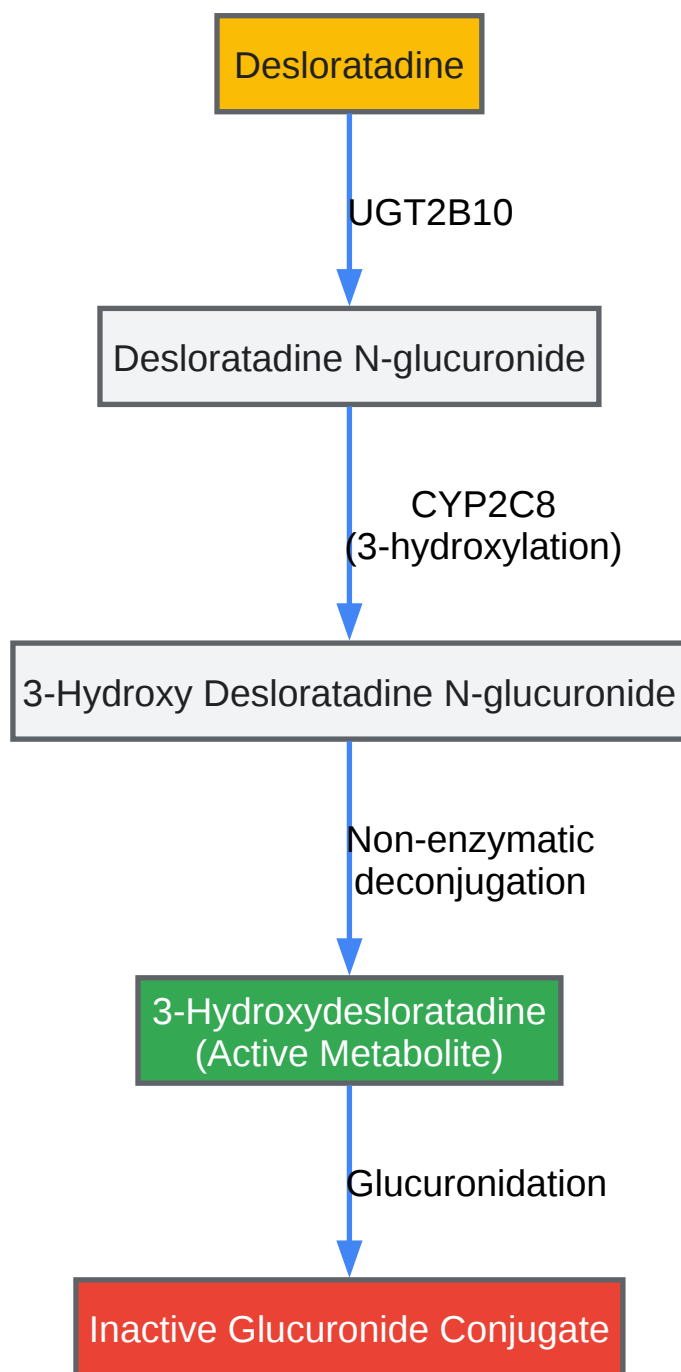
Technical Specifications

Accurate characterization of the reference standard is essential for reliable experimental results. The key technical data for **3-Hydroxy desloratadine-d4** is summarized below.

Parameter	Value	Source(s)
CAS Number	1246819-99-7	[1] [2] [6] [7] [8] [9]
Molecular Formula	C ₁₉ H ₁₅ D ₄ ClN ₂ O	[1] [2] [7] [8]
Molecular Weight	~330.84 g/mol	[2] [8]
IUPAC Name	8-chloro-11-(piperidin-4-ylidene-2,2,6,6-d ₄)-6,11-dihydro-5H-benzo[3]cyclohepta[1,2-b]pyridin-3-ol	[1] [7]
Synonyms	3-Hydroxydesloratadine-d ₄ ; Sch 45581-d ₄	[1]
Storage	-20°C for long-term storage	[2] [3]
Purity	Chemical Purity: ≥98%; Isotopic Purity: ≥99%	[4]

Metabolic Pathway of Desloratadine

Desloratadine is an active metabolite of loratadine and is itself extensively metabolized in the liver.[\[10\]](#)[\[11\]](#) The primary active metabolite is 3-Hydroxydesloratadine.[\[10\]](#)[\[12\]](#) This conversion follows a specific sequence involving N-glucuronidation by the enzyme UGT2B10, followed by 3-hydroxylation via CYP2C8, and subsequent non-enzymatic deconjugation.[\[12\]](#) 3-Hydroxydesloratadine is then further inactivated through glucuronidation.[\[10\]](#)[\[11\]](#)



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Metabolic pathway of Desloratadine to 3-Hydroxydesloratadine.

Experimental Protocols

3-Hydroxy desloratadine-d4 is primarily used as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays for the simultaneous

quantification of desloratadine and 3-hydroxydesloratadine in biological samples like human plasma.[\[13\]](#)

LC-MS/MS Method for Quantification in Human Plasma

This protocol is adapted from a validated method for the simultaneous determination of desloratadine and its active metabolite.[\[13\]](#)

1. Sample Preparation (Liquid-Liquid Extraction):

- To a plasma sample, add the internal standards: $[(^2)\text{H}_4]$ desloratadine and $[(^2)\text{H}_4]$ 3-OH desloratadine.
- Perform liquid-liquid extraction using ethyl ether.
- Evaporate the organic layer and reconstitute the residue in the mobile phase.

2. Chromatographic Conditions:

- HPLC System: Standard HPLC system capable of gradient elution.
- Column: CAPCELL PAK C18, 5 μm , 50 mm x 2.0 mm (e.g., from Shiseido).
- Mobile Phase: A mixture of 5mM ammonium formate in water, methanol, and acetonitrile (50:30:20, v/v/v).
- Flow Rate: Typically 0.2-0.4 mL/min.
- Injection Volume: 10-20 μL .

3. Mass Spectrometry Conditions:

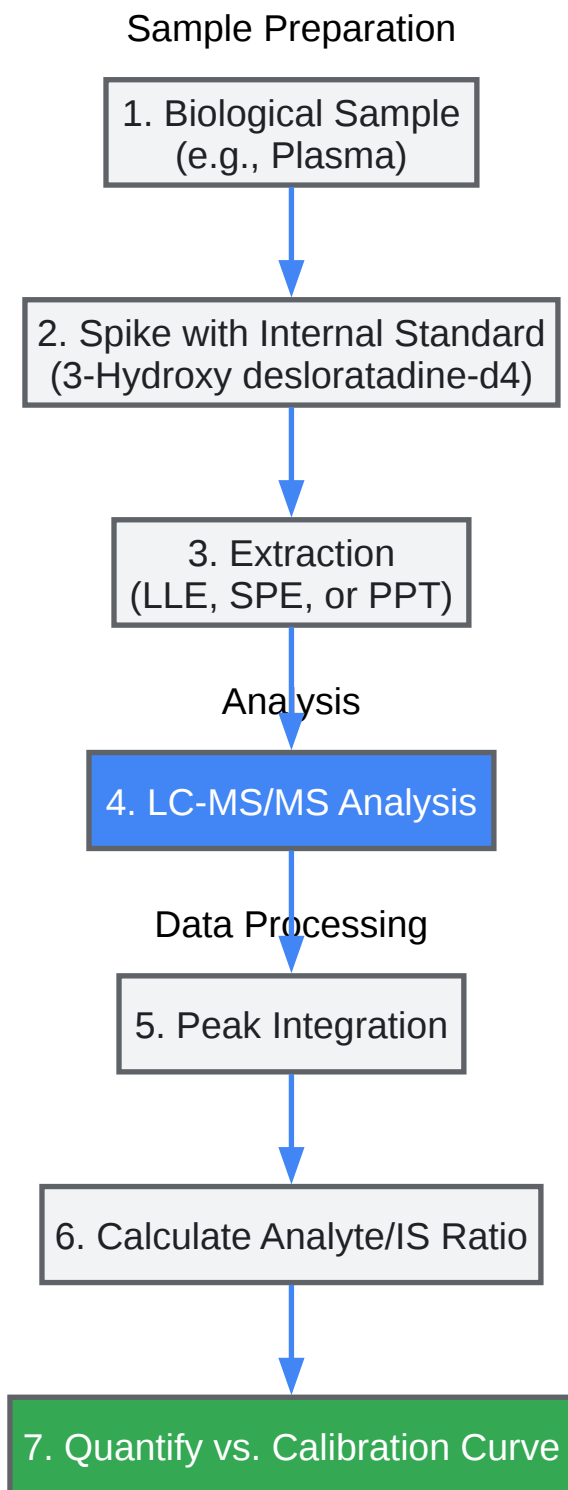
- Mass Spectrometer: A tandem mass spectrometer (e.g., Sciex API 3000).
- Ionization Mode: Positive ion electrospray ionization (ESI+).
- Detection: Multiple Reaction Monitoring (MRM) of specific precursor-to-product ion transitions for desloratadine, 3-hydroxydesloratadine, and their deuterated internal standards.

4. Calibration and Quantification:

- Prepare calibration standards and quality control samples by spiking blank plasma with known concentrations of the analytes and internal standards.
- Construct a calibration curve over a suitable concentration range (e.g., 0.05-10 ng/mL).[13]
- A quadratic regression with a weighting factor of 1/concentration is often used for the best fit. [13]

Bioanalytical Workflow Using a Deuterated Internal Standard

The use of a stable isotope-labeled internal standard like **3-Hydroxy desloratadine-d4** is the gold standard in quantitative bioanalysis. It corrects for variability during sample preparation and analysis, leading to higher accuracy and precision.



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Typical workflow for bioanalysis using a deuterated internal standard.

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- To cite this document: BenchChem. [A Technical Guide to 3-Hydroxy Desloratadine-d4 for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12423633#3-hydroxy-desloratadine-d4-supplier-and-pricing]

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